

# Pyrifenox Application in Controlling Powdery Mildew on Grapevines: Application Notes and Protocols

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## Compound of Interest

Compound Name:	Pyrifenox
CAS No.:	83227-23-0
Cat. No.:	B1236529

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## Introduction: A Targeted Approach to Powdery Mildew Control

Grapevine powdery mildew, caused by the obligate biotrophic ascomycete *Erysiphe necator*, stands as one of the most significant and widespread diseases in viticulture globally. Its impact resonates through reduced photosynthetic capacity, compromised fruit quality, and substantial yield losses. Effective management of this pathogen is paramount for the economic viability of grape production. **Pyrifenox** is a systemic fungicide with both protective and curative properties, offering a potent tool in the integrated pest management (IPM) strategy for grapevine powdery mildew.<sup>[1]</sup> This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the application of **Pyrifenox**, grounded in its biochemical mode of action and principles of sound fungicidal stewardship.

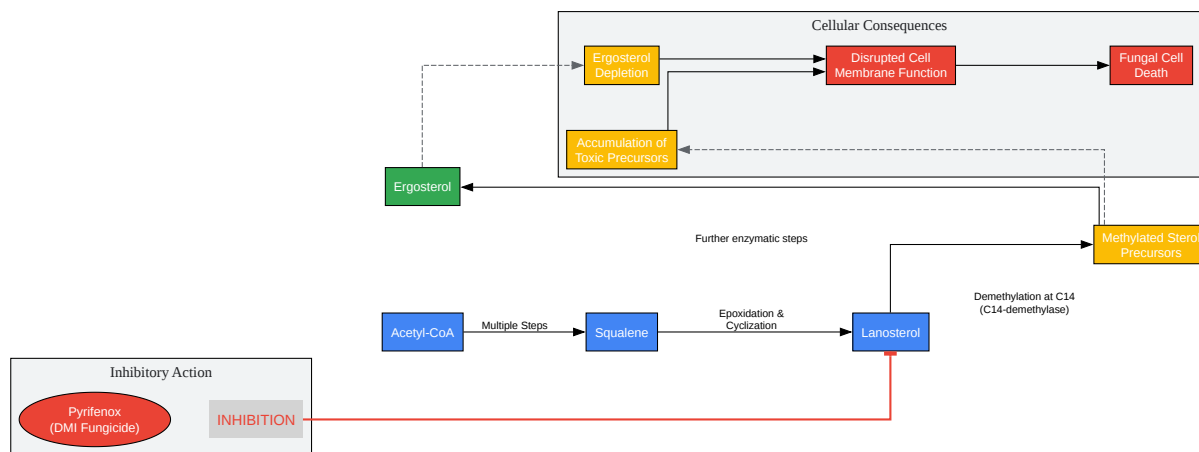
**Pyrifenox** belongs to the pyridine group of fungicides and is typically formulated as an emulsifiable concentrate (EC) or wettable powder (WP).<sup>[1]</sup> Its systemic nature allows for translocation within the plant tissues, providing protection to both treated and newly developing

foliage. This guide will delve into the specific application protocols, the causality behind these recommendations, and the critical need for resistance management to ensure the longevity of **Pyriafenox** as an effective control agent.

## Mechanism of Action: Inhibition of Ergosterol Biosynthesis

The efficacy of **Pyriafenox** lies in its specific mode of action as a Demethylation Inhibitor (DMI). It is classified under the Fungicide Resistance Action Committee (FRAC) Code 3.<sup>[2]</sup> **Pyriafenox** disrupts the fungal cell membrane integrity by inhibiting the C14-demethylase enzyme, a critical component in the ergosterol biosynthesis pathway. Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells, and is vital for maintaining membrane fluidity, and function.

The ergosterol biosynthesis pathway is a multi-step process initiated from acetyl-CoA. **Pyriafenox** specifically targets the demethylation of lanosterol or eburicol, a crucial step in the conversion to functional ergosterol. By inhibiting the C14-demethylase enzyme, **Pyriafenox** leads to an accumulation of toxic methylated sterol precursors and a depletion of ergosterol. This disruption of sterol composition results in a dysfunctional cell membrane, leading to abnormal fungal growth and ultimately, cell death.



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Caption: Inhibition of the C14-demethylase enzyme in the ergosterol biosynthesis pathway by **Pyrifenox**.

## Field Application Protocols for Powdery Mildew Control

Disclaimer: No specific product label for a **Pyrifenox**-based fungicide registered for use on grapevines in all regions was publicly available at the time of this writing. The following protocols are based on field trial data for the closely related pyridine fungicide, Pyriofenone,

and general guidelines for the use of DMI fungicides (FRAC Group 3) on grapevines. Users must always consult and adhere to the product label for any registered **Pyriafenox**-containing fungicide in their specific region.

## I. Target Pathogen and Crop

- Target Pathogen: Grape Powdery Mildew (*Erysiphe necator*)
- Crop: Grapevines (*Vitis vinifera* and other susceptible species/varieties)

## II. Application Timing and Strategy

The application of **Pyriafenox** should be integrated into a comprehensive spray program that considers the phenological stages of the grapevine and the environmental conditions conducive to powdery mildew development. A preventative approach is most effective.

- Initial Application: The first application should be made preventatively, typically when grapevine shoots are 10-15 cm in length, and before the onset of visible disease symptoms. [3]
- Subsequent Applications: Repeat applications at 10- to 14-day intervals.[4] The shorter interval should be used during periods of rapid vine growth, high disease pressure, or favorable weather conditions for powdery mildew (moderate temperatures of 21-30°C and high humidity).
- Bloom to Bunch Closure: This is a critical period for protecting the developing fruit clusters. Ensure thorough spray coverage of the bunches.
- Late Season Applications: Late-season applications may be necessary to protect foliage and prevent the formation of chasmothecia, the overwintering structures of the fungus. However, always adhere to the pre-harvest interval (PHI) specified on the product label.

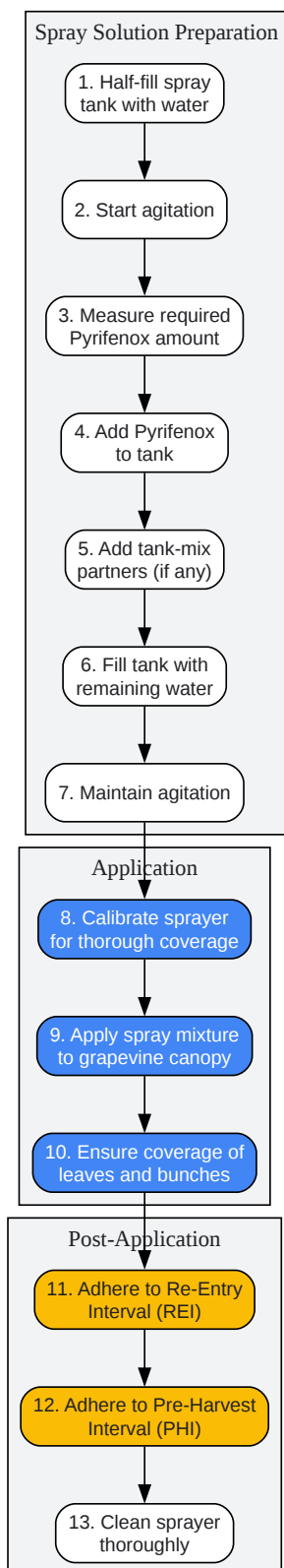
## III. Application Rates and Preparation of Spray Solution

The following application rates are provided as a general guide based on related compounds and may need to be adjusted based on the specific formulation of the **Pyriafenox** product, vineyard trellis system, and canopy density.

Parameter	Recommendation
Application Rate	30-50 grams of active ingredient per hectare (g a.i./ha)
Spray Volume	500 - 1500 Liters per hectare (L/ha), depending on canopy size and stage of growth. Ensure thorough coverage of all green tissues.

Preparation of Spray Solution (Example for a 1000 L spray tank):

- Fill the spray tank with half the required volume of water and start the agitation.
- Accurately measure the required amount of **PyrifenoX** formulation. For an application rate of 40 g a.i./ha and a product concentration of 75 g a.i./L (7.5% EC), you would need 533 mL of product per hectare. For a 1000 L tank covering 1 hectare, add 533 mL of the **PyrifenoX** product.
- Add the **PyrifenoX** formulation to the spray tank.
- If using tank-mix partners, add them to the tank in the correct order (consult product labels).
- Fill the remainder of the tank with water while maintaining agitation.
- Continue agitation throughout the spraying operation.



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Caption: A generalized workflow for the preparation and application of a **Pyrifeno**x-based fungicide spray.

## IV. Pre-Harvest Interval (PHI) and Re-Entry Interval (REI)

- Pre-Harvest Interval (PHI): This is the minimum time that must elapse between the last fungicide application and the harvesting of the grapes. The PHI for **Pyrifeno**x on grapes is not definitively established without a specific product label. For some modern fungicides, it can be as short as 0 to 14 days.<sup>[4][5]</sup> It is crucial to consult the product label for the legally mandated PHI.<sup>[6][7][8]</sup>
- Re-Entry Interval (REI): This is the period after a pesticide application during which entry into the treated area is restricted for unprotected workers. The REI is also product-specific and will be stated on the label. A typical REI for many fungicides is 12 to 24 hours.<sup>[6][7][8]</sup>

## Efficacy Data

While specific field trial data for **Pyrifeno**x on grapevines is not widely published, data from the closely related aryl-phenyl-ketone fungicide, Pyriofenone, demonstrates high efficacy against *Erysiphe necator*. The following table summarizes representative efficacy data for Pyriofenone, which can be considered indicative of the potential performance of **Pyrifeno**x.

Treatment	Application Rate (g a.i./ha)	Disease Severity on Leaves (%)	Percent Control on Leaves (%)	Disease Severity on Bunches (%)	Percent Control on Bunches (%)
Untreated Control	-	35.2	-	28.5	-
Pyriofenone	75	1.8	94.9	2.1	92.6
Pyriofenone	90	1.2	96.6	1.5	94.7
Tebuconazole (DMI Standard)	100	4.5	87.2	5.3	81.4

Data synthesized from field trials on grapevines.

## Resistance Management: A Cornerstone of Sustainable Use

The repeated use of single-site fungicides like **Pyriafenox** (FRAC Group 3) can lead to the selection of resistant strains of *Erysiphe necator*.<sup>[9]</sup> A robust resistance management strategy is essential to preserve the efficacy of this valuable tool.

- **Rotation of Fungicides:** Do not apply **Pyriafenox** in more than two consecutive applications. It is crucial to rotate with fungicides from different FRAC groups with different modes of action.<sup>[10]</sup>
- **Limit the Number of Applications:** The total number of applications of Group 3 fungicides per season should be limited. A maximum of 3-4 applications is a common recommendation.
- **Use in Mixtures:** Tank-mixing **Pyriafenox** with a multi-site fungicide (e.g., sulfur, captan) can be an effective strategy to delay the development of resistance.
- **Preventative Applications:** Apply **Pyriafenox** as a preventative treatment. Curative use against established and sporulating powdery mildew colonies significantly increases the selection pressure for resistance.<sup>[11]</sup>
- **Scouting and Monitoring:** Regularly monitor vineyards for the first signs of powdery mildew and for any signs of reduced fungicide efficacy.

Example of a Rotational Spray Program:

Application Timing	Fungicide Group (FRAC Code)	Example Active Ingredient
10-15 cm Shoots	M2	Sulfur
Pre-Bloom	3 (DMI)	PyrifenoX
Early Bloom	11 (QoI)	Trifloxystrobin
Late Bloom	3 (DMI)	PyrifenoX
Bunch Closure	13	Quinoxifen
Veraison	M2	Sulfur

This is an illustrative example, and the actual program should be tailored to local conditions, disease pressure, and available registered products.

## Conclusion

**PyrifenoX**, as a DMI fungicide, offers a highly effective mode of action for the control of grapevine powdery mildew. Its systemic properties provide excellent protection to the vine canopy and fruit. However, its long-term utility is contingent upon a disciplined and integrated approach to its application. By adhering to the principles of preventative application, proper timing, and rigorous resistance management, **PyrifenoX** can remain a valuable component of a sustainable viticultural system. The protocols and guidelines presented herein are intended to provide a scientifically sound framework for the use of **PyrifenoX** in a research and development context, with the ultimate goal of optimizing its performance in the field.

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